

Application Note: Standard Operating Procedure for 3-Isocyanatothiolane

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Compound of Interest

Compound Name: 3-Isocyanatothiolane

Cat. No.: B11715273

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Executive Summary & Chemical Identity[1][2]

3-Isocyanatothiolane is a specialized heterocyclic building block used primarily in medicinal chemistry to introduce the tetrahydrothiophene ring into drug candidates. This ring system serves as a bioisostere for cyclopentane or tetrahydrofuran, altering lipophilicity and metabolic stability.

CRITICAL DISAMBIGUATION: Researchers frequently confuse this compound with its oxidized derivative. Ensure you are handling the correct reagent:

- Target Compound:**3-Isocyanatothiolane** (Sulfide oxidation state). CAS: 1498114-81-0.[1] Likely a liquid with a characteristic sulfur stench.
- Related Compound:3-Isocyanatotetrahydrothiophene 1,1-dioxide (Sulfone oxidation state). [2] CAS: 24373-66-8.[2][3][4][5][6] A solid with high polarity and lower volatility.

Chemical Profile (CAS 1498114-81-0)[3]

Property	Specification	Notes
IUPAC Name	3-Isocyanatothiolane	Also: Tetrahydro-3-thienyl isocyanate
Molecular Formula	C ₅ H ₇ NOS	
Molecular Weight	129.18 g/mol	
Physical State	Colorless to pale yellow liquid	Predicted based on MW and structure
Solubility	DCM, THF, DMF, Toluene	Reacts violently with water/alcohols
Storage	2–8 °C, Inert Atmosphere (Ar/N ₂)	Hygroscopic; store in desiccator
Hazards	Stench, Sensitizer, Irritant	Dual hazard: Isocyanate (resp.) + Thioether (olfactory)

Risk Assessment & Safety Engineering

Handling **3-Isocyanatothiolane** requires a "Dual-Defense" strategy addressing both the respiratory toxicity of isocyanates and the olfactory nuisance of the thiolane ring.

Hierarchy of Controls

- Engineering (Primary):
 - Fume Hood: Mandatory. Face velocity > 100 fpm.
 - Scrubbers: If scaling up (>5 g), exhaust should pass through a bleach trap to mitigate sulfur odors before releasing to the environment.
 - Glove Box: Recommended for weighing and transfer to avoid moisture hydrolysis and odor release.
- PPE (Personal Protective Equipment):

- Respiratory: If working outside a glove box, a half-mask respirator with organic vapor cartridges (e.g., 3M 6001) is a secondary safeguard.
- Gloves: Double-gloving is required.
 - Inner: Nitrile (4 mil).
 - Outer: Butyl Rubber or Laminate (Silver Shield) for extended contact protection. Isocyanates can permeate thin nitrile.

The "Stench" Factor

The tetrahydrothiophene core possesses a garlic-like, gas-leak odor.

- Deodorizing: Glassware should be soaked in a dilute oxidant bath (10% Bleach or Aqueous KMnO_4) after the isocyanate has been quenched. This oxidizes the sulfur to the odorless sulfoxide/sulfone.
- Warning: Do NOT mix concentrated isocyanate directly with bleach, as this can generate heat and toxic chloramines. Quench the isocyanate first.

Operational Protocol: Synthesis of Thiolanyl-Ureas

Objective: To synthesize a urea derivative by reacting **3-Isocyanatothioline** with a secondary amine (e.g., Piperidine). This represents the standard "linker" chemistry for this reagent.

Experimental Workflow (Graphviz)



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Caption: Logical workflow for handling **3-Isocyanatothioline** in urea synthesis, emphasizing inert conditions and controlled quenching.

Detailed Methodology

Reagents:

- **3-Isocyanatothiolane** (1.0 equiv)
- Secondary Amine (e.g., Morpholine, Piperidine) (1.1 equiv)
- Triethylamine (TEA) (1.5 equiv) – Optional, only if amine salt is used.
- Dichloromethane (DCM) – Anhydrous.

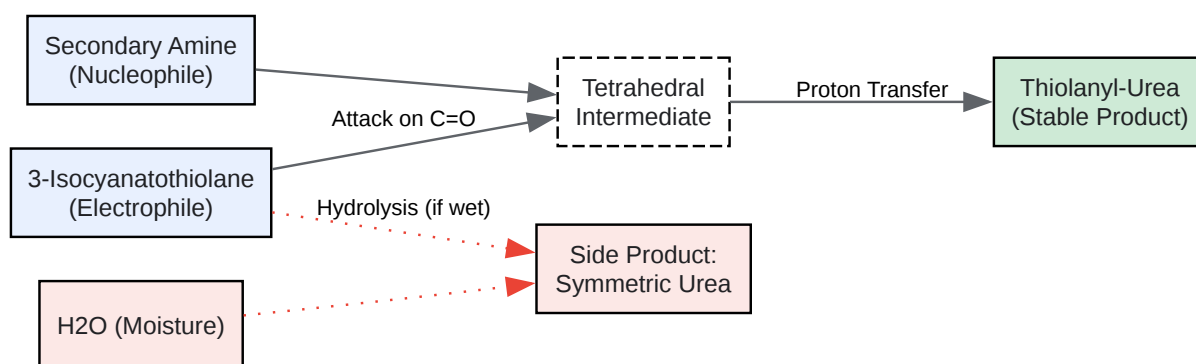
Step-by-Step Procedure:

- Preparation (Inert Atmosphere):
 - Flame-dry a 2-neck round bottom flask equipped with a magnetic stir bar and a nitrogen inlet.
 - Purge with Nitrogen or Argon for 15 minutes.
 - Expert Tip: If the isocyanate is stored in a septum-capped vial, use a gas-tight syringe to transfer it to avoid exposing the bulk material to air.
- Dissolution:
 - Add anhydrous DCM (concentration ~0.2 M) to the flask.
 - Inject **3-Isocyanatothiolane** (1.0 equiv).
 - Cool the solution to 0 °C using an ice/water bath. Cooling is critical to prevent polymerization or side reactions with trace moisture.
- Reaction:
 - Dissolve the secondary amine (1.1 equiv) in a minimal amount of DCM.
 - Add the amine solution dropwise over 10 minutes. The reaction is exothermic.
 - Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours.

- Monitoring (Self-Validation):
 - TLC: Monitor the disappearance of the isocyanate (often a streak or non-polar spot) and the appearance of the more polar urea.
 - IR Spectroscopy (Gold Standard): If available, check for the disappearance of the strong isocyanate stretch at $\sim 2270\text{ cm}^{-1}$.
- Quenching (The "Double-Kill"):
 - Once complete, add Methanol (2 mL) to the reaction mixture. This converts any unreacted isocyanate to the methyl carbamate (safer than the free isocyanate).
 - Stir for 20 minutes.
- Workup:
 - Concentrate the solvent under reduced pressure (Rotovap).
 - Odor Control: The waste solvent trap on the rotovap may now smell of thiolane. Treat the trap contents with 10% bleach solution in a fume hood before disposal.
 - Purify the crude residue via flash column chromatography (typically Hexanes/Ethyl Acetate gradient).

Reaction Mechanism & Pathway

Understanding the electrophilicity of the isocyanate carbon is key. The thiolane sulfur can act as an internal nucleophile in rare cases, but the isocyanate carbon is the primary electrophile.



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Caption: Nucleophilic addition mechanism. Red dotted lines indicate the moisture-sensitivity failure mode.

Emergency Response & Spill Control

Scenario: A 5 mL vial of **3-Isocyanatothiolane** breaks on the benchtop outside the hood.

- Immediate Action: Evacuate the lab. The stench will be immediate, and the vapor toxicity is a risk.
- Re-entry: Personnel wearing SCBA or Full-Face Respirators (Organic Vapor) and double gloves.
- Neutralization Solution (Prepare in advance):
 - 50% Ethanol (solvent)
 - 40% Water^[7]
 - 10% Concentrated Aqueous Ammonia (nucleophile to kill isocyanate)
 - Note: Do not use bleach on the spill initially; use ammonia/alcohol to kill the isocyanate.
- Cleanup:
 - Cover spill with absorbent pads soaked in the Neutralization Solution.

- Wait 30 minutes.
- Collect pads into a sealed container labeled "Hazardous Waste: Isocyanate/Thiolane".
- Scrub the surface with a dilute bleach solution (to neutralize the sulfur odor) after the isocyanate is removed.

References

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